

An In-depth Technical Guide to Dabrafenib: A Targeted BRAF Kinase Inhibitor

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Compound of Interest

Compound Name: 2-Chloro-5-fluoropyridine-3-boronic acid

Cat. No.: B1593250

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Senior Application Scientist Note: The inquiry specified CAS 884494-36-4, which corresponds to the chemical intermediate 3-Bromo-2-chloro-5-fluoropyridine[1][2][3][4][5][6][7][8][9][10][11]. However, the detailed requirements for a technical guide on a therapeutic agent with complex biological activity strongly suggest that the intended subject is the BRAF inhibitor Dabrafenib (GSK2118436). This guide will focus on Dabrafenib, a compound for which 3-Bromo-2-chloro-5-fluoropyridine may serve as a building block in its synthesis[2][12].

Introduction to Dabrafenib

Dabrafenib, marketed under the trade name Tafinlar®, is a potent and selective inhibitor of RAF kinases, primarily targeting mutations in the BRAF gene.[13][14][15] It is a cornerstone of targeted therapy for several cancers, most notably for unresectable or metastatic melanoma with BRAF V600 mutations.[16][17][18][19][20][21] The discovery and development of Dabrafenib represent a significant advancement in personalized medicine, offering improved outcomes for patients with specific genetic markers.[22][23] This guide provides a comprehensive overview of its chemical properties, mechanism of action, clinical applications, and key experimental protocols for research and development professionals.

Chemical Structure and Physicochemical Properties

Dabrafenib is an orally bioavailable compound.[24] The active pharmaceutical ingredient is often formulated as dabrafenib mesylate, a salt form that enhances its properties for drug delivery.[24]

Chemical Identity

Identifier	Value
IUPAC Name	N-{3-[5-(2-Amino-4-pyrimidinyl)-2-(1,1-dimethylethyl)-1,3-thiazol-4-yl]-2-fluorophenyl}-2,6-difluorobenzenesulfonamide
CAS Number	1195765-45-7 (Dabrafenib free base)
Molecular Formula	C ₂₃ H ₂₀ F ₃ N ₅ O ₂ S ₂ [24]
Molecular Weight	519.56 g/mol (Dabrafenib free base)

Physicochemical Properties

Property	Value	Source
Appearance	White to slightly colored solid	
Solubility	Very slightly soluble at pH 1, practically insoluble above pH 4 in aqueous media	
pKa	6.6, 2.2, -1.5	
Storage	Store at room temperature	[4]

Note: The properties of the mesylate salt (CAS: 1195768-06-9) may differ slightly.[24]

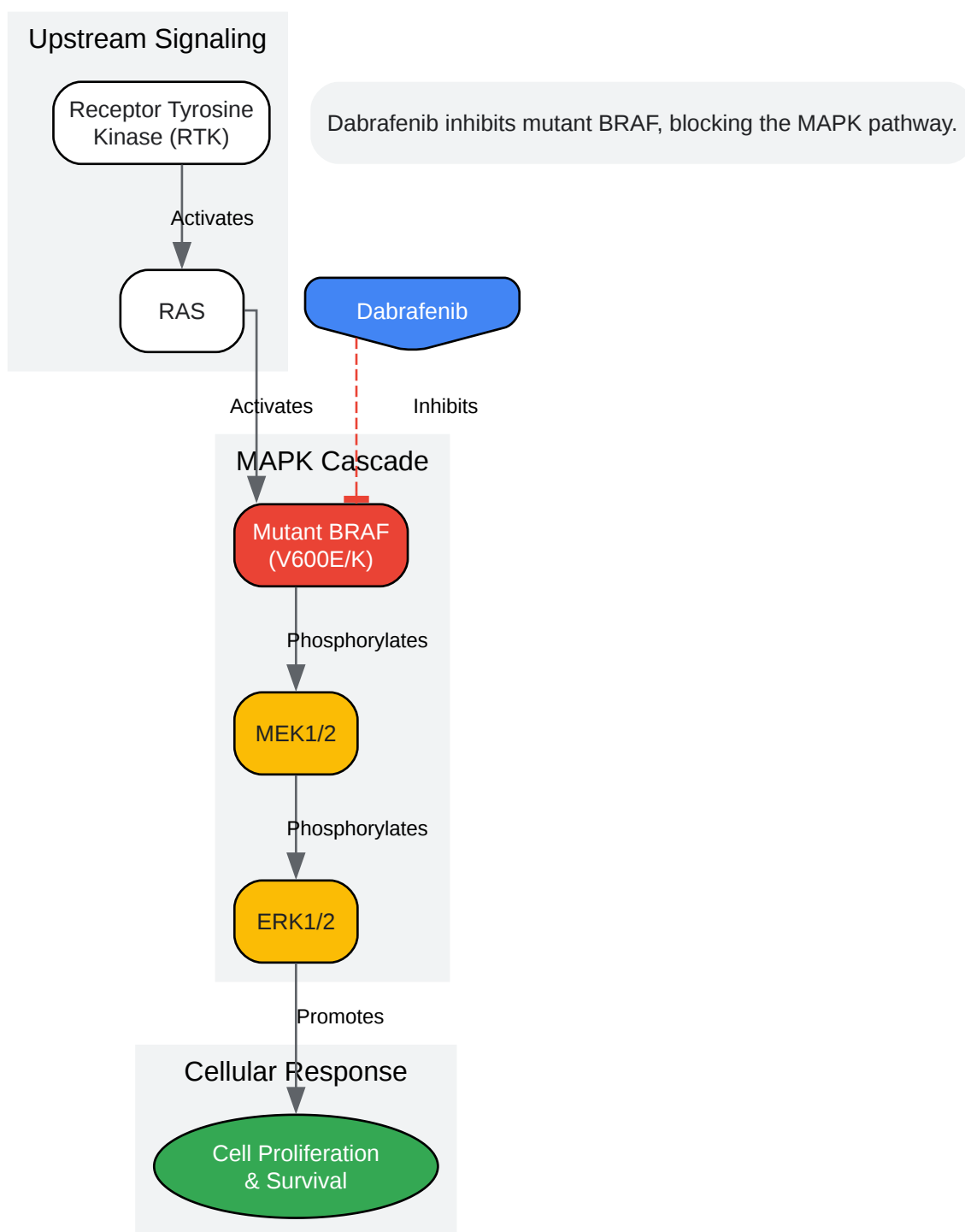
Mechanism of Action: Targeting the MAPK Pathway

Dabrafenib's therapeutic effect is derived from its targeted inhibition of the mitogen-activated protein kinase (MAPK) signaling pathway.[13][14][16] In many cancers, particularly melanoma, a specific mutation in the BRAF gene (V600E or V600K) leads to constitutive activation of the BRAF protein.[15][16][25] This aberrant activation drives uncontrolled cell proliferation and survival.[16]

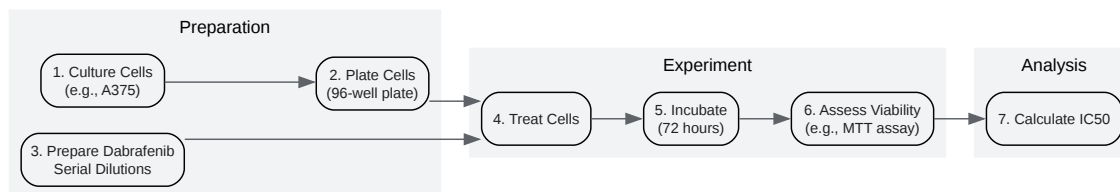
Dabrafenib acts as an ATP-competitive inhibitor, binding to the active conformation of the mutant BRAF kinase.[13][14] This binding action blocks the phosphorylation of downstream targets MEK1 and MEK2, which in turn prevents the activation of ERK.[14][16] The ultimate

result is an inhibition of the signaling cascade, leading to G1 cell cycle arrest and apoptosis in tumor cells harboring the BRAF V600 mutation.[\[14\]](#)

Interestingly, in cells with wild-type BRAF, Dabrafenib can cause a paradoxical activation of the MAPK pathway, which is a key consideration in its clinical use and the rationale for combination therapies.[\[14\]](#)



Workflow for an in vitro cell proliferation assay.



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